

Personal protective equipment for handling (2-Propylphenyl)methanamine

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Compound of Interest

Compound Name: (2-Propylphenyl)methanamine

Cat. No.: B15072927

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Essential Safety and Handling Guide for (2-Propylphenyl)methanamine

Disclaimer: A specific Safety Data Sheet (SDS) for **(2-Propylphenyl)methanamine** was not available. The following information is based on the SDS for the close structural isomer, N-isopropylbenzylamine (CAS No. 102-97-6), and should be used as a guide.^{[1][2][3][4][5][6]} It is crucial to conduct a thorough risk assessment before handling this chemical and to consult with your institution's safety officer.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(2-Propylphenyl)methanamine**. The procedural guidance is designed to answer immediate operational questions and ensure safe laboratory practices.

Hazard Identification and Classification

Based on data for N-isopropylbenzylamine, this compound is considered hazardous.^{[2][6]} It is classified as:

- Harmful if swallowed (Acute toxicity, Oral, Category 4)^{[2][6][7][8]}
- Causes severe skin burns and eye damage (Skin corrosion/irritation, Category 1B)^{[2][6][7][8]}
- Causes serious eye damage (Serious eye damage/eye irritation, Category 1)^{[2][6][8]}

- May cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3) [\[2\]](#)[\[5\]](#)[\[8\]](#)
- Combustible liquid[\[6\]](#)[\[7\]](#)
- Harmful to aquatic life[\[7\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling this chemical.[\[1\]](#) The following table summarizes the recommended personal protective equipment.

PPE Category	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[3]
Skin Protection	Chemical-resistant, impervious gloves (inspected prior to use). Fire/flammable resistant and impervious clothing.	[3]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced. Required when vapours/aerosols are generated. [2] [3] A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended. [6]	
Body Protection	Wear appropriate protective clothing to prevent skin exposure. [9]	

Handling and Storage

Handling:

- Use only in a well-ventilated area or under a chemical fume hood.[1][10]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe vapors or mists.[2][8]
- Wash hands thoroughly after handling.[2][5][8]
- Keep away from heat, sparks, and open flames.[1][6]
- Empty containers may retain product residue and can be dangerous.[1]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][10]
- Store in a corrosives area.[6][10]
- Incompatible with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[10]

First Aid Measures

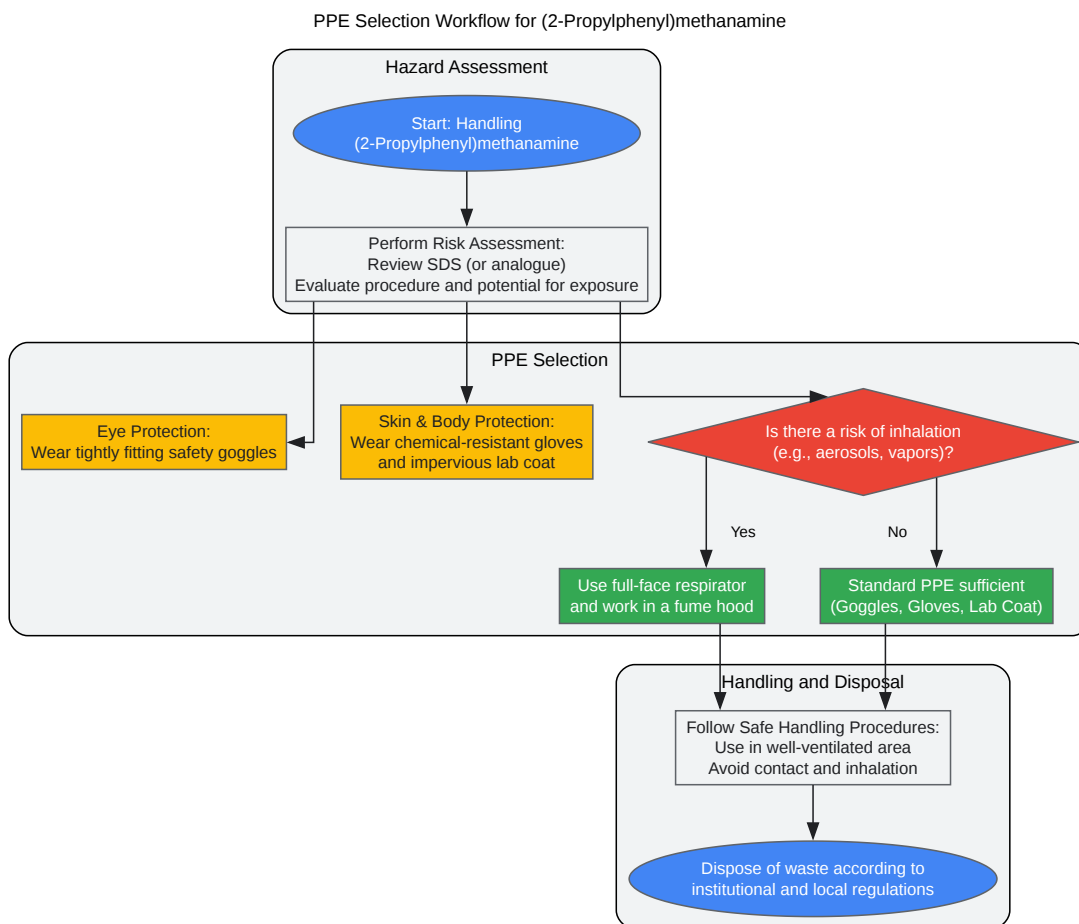
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician immediately.[2][4][8]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower. Call a physician immediately.[2][8]
- If Inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[2][8]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[1] Consult state and local hazardous waste regulations to ensure complete and accurate classification.[1] Dispose of contents/container to an approved waste disposal plant.[11]

Operational Workflow for PPE Selection

The following diagram outlines the decision-making process for selecting the appropriate personal protective equipment when handling **(2-Propylphenyl)methanamine**.



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Caption: PPE selection workflow for handling **(2-Propylphenyl)methanamine**.

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